

# BAY 1135626: Comprehensive Application Notes for Stock Solution Preparation and Storage

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## Compound of Interest

Compound Name: BAY 1135626

Cat. No.: B8359893

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This document provides detailed protocols and essential data for the preparation and storage of stock solutions of **BAY 1135626**, a key component in the synthesis of the antibody-drug conjugate (ADC) BAY 1129980. Adherence to these guidelines is crucial for ensuring the integrity, stability, and reliable performance of the compound in experimental settings.

## Physicochemical and Solubility Data

Proper stock solution preparation begins with an understanding of the compound's physical and chemical properties. The following table summarizes key quantitative data for **BAY 1135626**.

Parameter	Value	Reference
Molecular Formula	C <sub>55</sub> H <sub>86</sub> N <sub>10</sub> O <sub>11</sub>	[1]
Molecular Weight	1063.33 g/mol	[1]
Solubility in DMSO	100 mg/mL (94.04 mM)	[1]

## Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a concentrated stock solution of **BAY 1135626**. It is critical to use anhydrous, high-purity solvents to maximize solubility and stability.

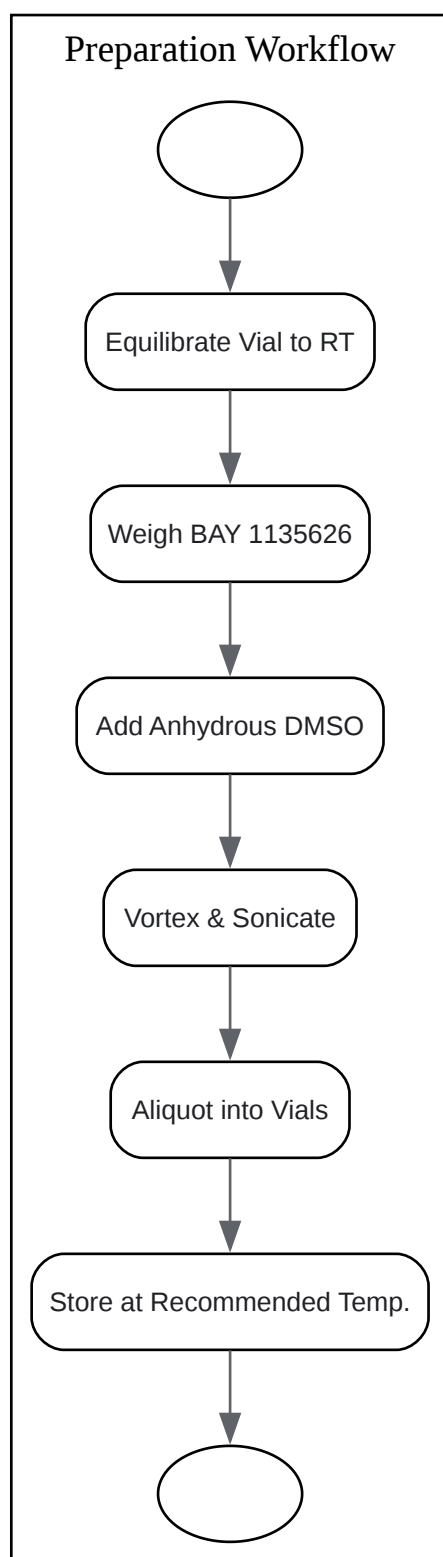
#### Materials:

- **BAY 1135626** powder
- Anhydrous, pure Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath

#### Procedure:

- **Pre-weighing Preparation:** Allow the vial of **BAY 1135626** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- **Weighing:** Accurately weigh the desired amount of **BAY 1135626** powder in a sterile vial.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration. For a 10 mM stock solution, for example, you would add 94.04  $\mu\text{L}$  of DMSO for every 1 mg of **BAY 1135626**.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes. To ensure complete dissolution, sonicate the solution in an ultrasonic bath.<sup>[1]</sup> Note that hygroscopic DMSO can significantly impact solubility; therefore, using a newly opened bottle of anhydrous DMSO is highly recommended.<sup>[1]</sup>
- **Aliquotting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting vials to avoid repeated freeze-thaw cycles.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

#### DOT Script for Stock Solution Preparation Workflow:



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Caption: Workflow for **BAY 1135626** Stock Solution Preparation.

## Storage and Stability

The long-term stability of the **BAY 1135626** stock solution is dependent on proper storage conditions. The following table provides recommended storage temperatures and durations.

Storage Condition	Duration	Notes
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

### Key Storage Recommendations:

- **Protect from Light:** **BAY 1135626** should be stored in light-protecting vials or in a dark environment to prevent photodegradation.
- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the compound. Aliquotting into single-use volumes is strongly advised.
- **Ensure Proper Sealing:** Vials should be sealed tightly to prevent solvent evaporation and contamination.

## Mechanism of Action: Synthesis of an Antibody-Drug Conjugate

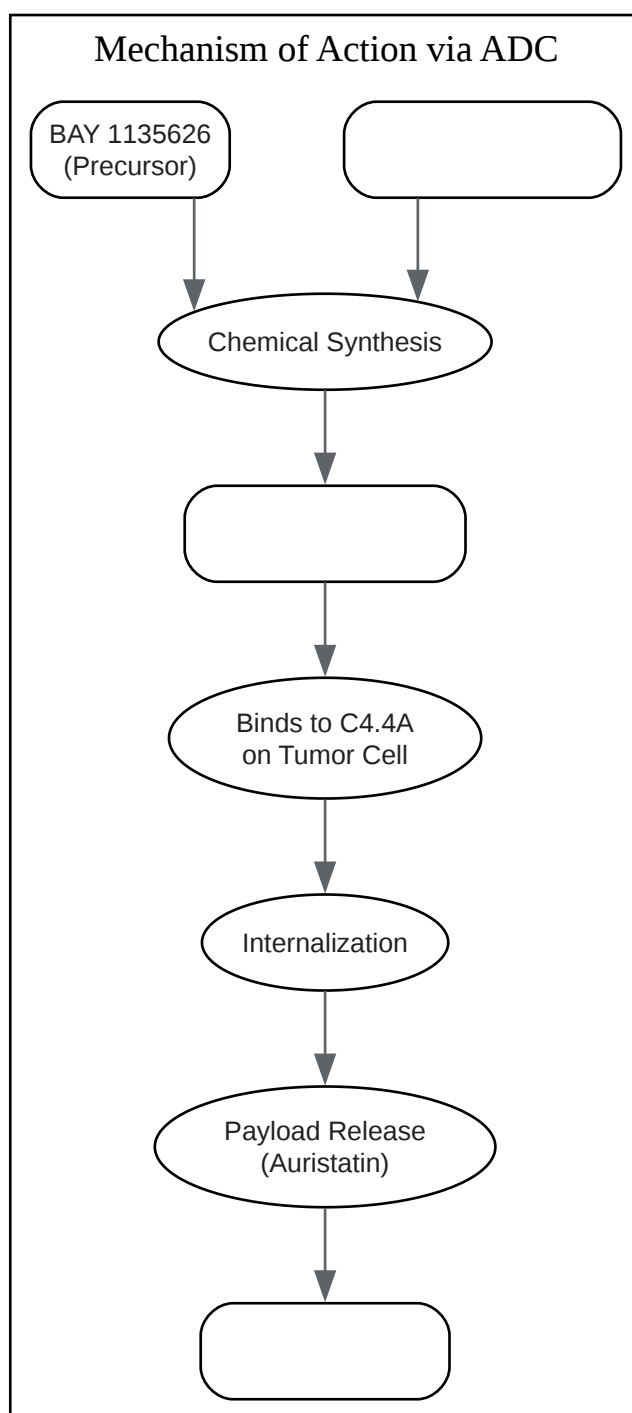
**BAY 1135626** is a precursor molecule used in the synthesis of BAY 1129980, an antibody-drug conjugate (ADC). The anti-tumor activity is not inherent to **BAY 1135626** itself but is realized through the ADC. The ADC, BAY 1129980, is an auristatin-based conjugate that targets C4.4A (LYPD3), a protein expressed in non-small cell lung cancer (NSCLC).

The general mechanism is as follows:

- **Synthesis:** **BAY 1135626** is chemically conjugated to an antibody that specifically targets the C4.4A protein on cancer cells, forming the ADC BAY 1129980.

- Targeting: The ADC circulates in the body and binds to the C4.4A protein on the surface of tumor cells.
- Internalization: Upon binding, the ADC is internalized by the cancer cell.
- Payload Release: Inside the cell, the auristatin payload is released from the antibody.
- Cytotoxicity: The released auristatin, a potent cytotoxic agent, disrupts cellular processes, leading to the death of the cancer cell.

DOT Script for the Role of **BAY 1135626** in ADC-mediated Cytotoxicity:



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Caption: Role of **BAY 1135626** in ADC Synthesis and Action.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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